

Molecular Target and Primary Mechanism

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Compound Focus: Pnri-299

CAS No.: 550368-41-7

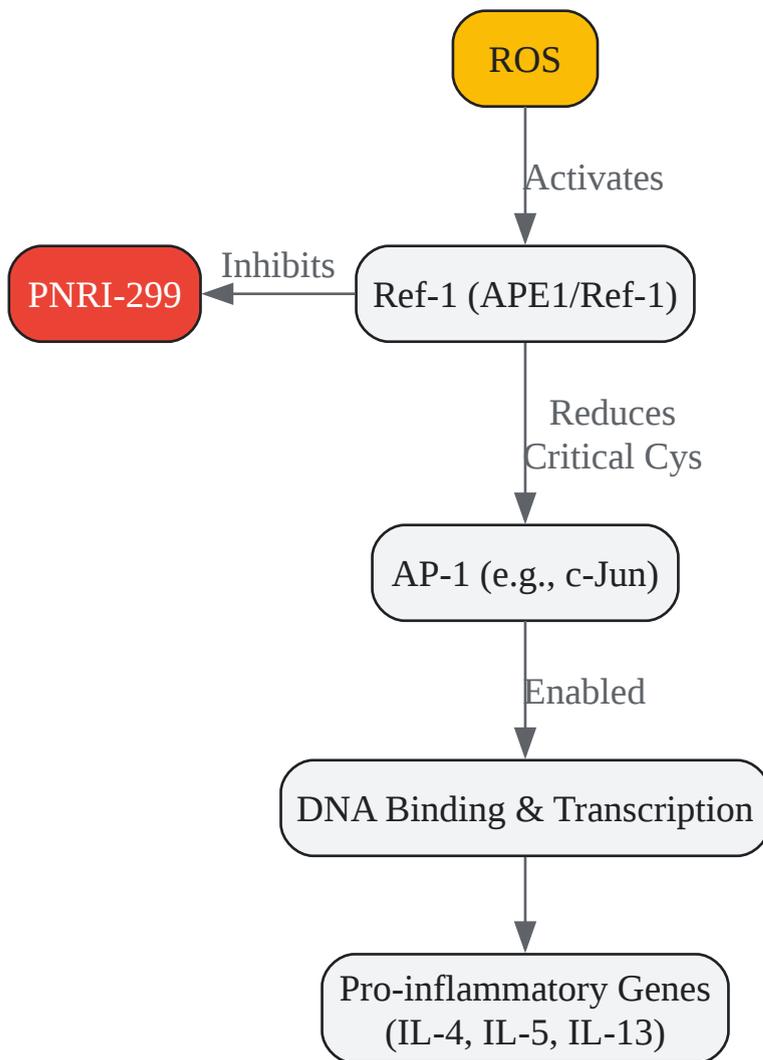
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PNRI-299 exerts its effect by specifically targeting the oxidoreductase **Redox Effector Factor-1 (Ref-1)**, which is also known as Apurinic/aprimidinic endonuclease 1/Redox effector factor-1 (APE1/Ref-1) [1] [2].

- **Ref-1 Function:** Ref-1 regulates the DNA binding activity of transcription factors like AP-1 by reducing a critical cysteine residue in their DNA-binding domains [1].
- **Inhibition Mechanism:** **PNRI-299** was designed to mimic a β -strand and incorporates an **enedione moiety** that traps reactive cysteine nucleophiles in the active site of Ref-1, thereby inhibiting its redox function [1] [3].
- **Selectivity:** This inhibition is highly selective for the Ref-1/AP-1 pathway, with no effect on NF- κ B transcription or thioredoxin activity even at high concentrations [1] [4].

The following diagram illustrates the mechanism of action of **PNRI-299** in inhibiting the Ref-1/AP-1 signaling pathway:



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PNRI-299 inhibits Ref-1, blocking AP-1 activation and pro-inflammatory gene expression.

Quantitative Characterization

The table below summarizes the key quantitative data for **PNRI-299**'s activity and selectivity.

Parameter	Value	Experimental Context
AP-1 Transcription IC₅₀	20 μ M	Transiently transfected human lung epithelial (A549) cells [1]

Parameter	Value	Experimental Context
NF-κB Transcription	No inhibition (up to 200 μM)	Same as above, demonstrates selectivity [1]
Thioredoxin Reactivity	No reaction (up to 200 μM)	Further confirms selectivity versus other redox proteins [1]
In Vivo Efficacy	0.75 & 2.0 mg/kg	Doses that significantly reduced inflammation in mouse asthma model [1]

Efficacy in Disease Models

PNRI-299 has demonstrated significant therapeutic potential in preclinical models of allergic airway inflammation.

- **Mouse Asthma Model:** In an ovalbumin-induced model, **PNRI-299** administered intranasally significantly reduced key pathological features of asthma [1]:
 - Airway eosinophil infiltration
 - Mucus hypersecretion
 - Tissue edema (swelling)
- **Cytokine Reduction:** The inhibitor led to decreased levels of the cytokine **IL-4**, a key driver of allergic inflammation [1] [5].
- **Pathway Validation:** The efficacy of **PNRI-299** successfully validates the **Ref-1/AP-1 pathway** as a viable therapeutic target for asthma [1] [3].
- **Specificity Evidence:** In a model of intestinal ischemia-reperfusion injury, **PNRI-299** had no effect on inflammatory changes or lethality, which were dependent on NF-κB, underscoring its specific action through AP-1 and not other pathways [4].

Experimental Protocols

For researchers wishing to utilize **PNRI-299** or study its effects, the following key methodological details are available.

Transcription Factor Reporter Assay

This cell-based assay was used to determine the IC₅₀ for AP-1 inhibition [1].

- **Cell Line:** Human lung epithelial A549 cells.
- **Transfection:** Cells are transiently transfected with an **AP-1 reporter construct** or an **NF-κB reporter construct** for selectivity testing.
- **Treatment:** Cells are treated with varying concentrations of **PNRI-299**.
- **Measurement:** Transcriptional activity is measured by assaying the reporter signal, allowing for calculation of the inhibitor's potency (IC₅₀).

Affinity Chromatography for Target Identification

This method identified Ref-1 as the molecular target of **PNRI-299** [1].

- **Extract Preparation:** Prepare soluble cytosolic and nuclear extracts from A549 cells.
- **Incubation:** Incubate the extracts with a **biotinylated version** of the affinity reagent.
- **Pull-down:** Add streptavidin-coated beads to isolate the biotinylated compound and any tightly bound proteins.
- **Analysis:** Separate the proteins bound to the beads by SDS/PAGE to identify the specific target, which was confirmed to be Ref-1.

In Vivo Efficacy Model

The primary in vivo protocol used to test **PNRI-299** is a murine model of allergic asthma [1].

- **Sensitization:** Female BALB/c mice receive intraperitoneal injections of ovalbumin (OVA) complexed with alum on days 0 and 14.
- **Challenge:** Mice subsequently receive intranasal doses of OVA on days 14, 25, 26, and 27 to provoke airway inflammation.
- **Treatment:** **PNRI-299** is administered **intranasally** at 0.75 or 2.0 mg/kg, 30 minutes before the OVA challenge on days 25–27.
- **Analysis:** On day 28, parameters are assessed:
 - **Bronchoalveolar lavage (BAL)** and **lung tissue histology** for inflammatory cell counts, mucus, and edema.
 - **Cytokine mRNA levels** (e.g., IL-4, IL-5, IL-13) in lung tissue by RT-PCR.

Key Scientific Context

- **Chemical Structure:** **PNRI-299** has the chemical name *N*-benzyl-2-(3-cyanophenyl)-1,3,7-trioxo-2,3,7,8-tetrahydro-1*H*-[1,2,4]triazolo[1,2-*a*]pyridazine-5-carboxamide (CAS: 550368-41-7, Molecular Formula: C₂₁H₁₅N₅O₄) [4] [6].
- **Therapeutic Rationale:** The development of **PNRI-299** addresses the need for non-steroidal therapies for asthma, particularly for patients who respond poorly to corticosteroids, a subset of which show increased AP-1 activity [1] [3].

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References

1. Chemogenomic identification of Ref-1/AP-1 as a ... [pmc.ncbi.nlm.nih.gov]
2. Nitric oxide controls nuclear export of APE1/Ref-1 through S ... [pmc.ncbi.nlm.nih.gov]
3. Combichem leads for asthma [nature.com]
4. NF-κB plays a major role during the systemic and local ... [pmc.ncbi.nlm.nih.gov]
5. IL-4 Inhibitor, Gene [medchemexpress.com]
6. PNRI-299 | AP-1 Transcription Inhibitor | AmBeed-信号通路专用 ... [ambeed.cn]

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